

# 4-Bromoisoquinolin-8-amine solubility data

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## Compound of Interest

Compound Name: 4-Bromoisoquinolin-8-amine

CAS No.: 351458-46-3

Cat. No.: B1269545

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An In-depth Technical Guide to the Solubility of **4-Bromoisoquinolin-8-amine**

## Abstract

The solubility of an active pharmaceutical ingredient (API) or a key synthetic intermediate is a critical physicochemical parameter that profoundly influences its bioavailability, formulation, and overall viability in drug development. This guide provides a comprehensive technical overview of the solubility characteristics of **4-Bromoisoquinolin-8-amine** (CAS No. 351458-46-3), a vital building block in the synthesis of novel therapeutics, particularly kinase inhibitors. We will explore its fundamental physicochemical properties, present available solubility data, and offer detailed, field-proven protocols for its empirical determination. Furthermore, this document discusses factors influencing solubility and outlines strategies for its enhancement, providing researchers, scientists, and drug development professionals with a foundational resource for their work with this important heterocyclic amine.

## Introduction: The Critical Role of Solubility

**4-Bromoisoquinolin-8-amine** is a heterocyclic compound featuring an isoquinoline core, a bromine substituent, and an exocyclic amine group. This specific arrangement of functional groups makes it an exceptionally reactive and versatile intermediate in medicinal chemistry.

However, like many nitrogen-containing heterocyclic compounds, its planar aromatic structure can lead to poor aqueous solubility, a significant hurdle in drug development.<sup>[1]</sup> Understanding and quantifying the solubility of this intermediate is paramount for:

- **Reaction Condition Optimization:** Ensuring the compound remains in solution for efficient chemical synthesis and purification.
- **Biological Assay Development:** Preparing accurate stock solutions and preventing precipitation in aqueous assay buffers is crucial for reliable pharmacological data.
- **Pre-formulation Studies:** Early knowledge of solubility informs the strategy for developing a viable dosage form with acceptable bioavailability.

This guide serves as a practical manual, blending theoretical principles with actionable experimental protocols to address the challenges associated with the solubility of **4-Bromoisoquinolin-8-amine**.

## Physicochemical Profile of 4-Bromoisoquinolin-8-amine

The solubility of a molecule is intrinsically linked to its physicochemical properties. The presence of a basic amine, a lipophilic brominated aromatic system, and a hydrogen-bonding capable nitrogen within the isoquinoline ring creates a complex interplay of forces governing its interaction with various solvents.

Table 1: Key Physicochemical Properties of **4-Bromoisoquinolin-8-amine**

| Property          | Value                                                  | Source / Comment                                                                                                                                                                                     |
|-------------------|--------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| CAS Number        | 351458-46-3                                            |                                                                                                                                                                                                      |
| Molecular Formula | C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub>         | Derived from structure.                                                                                                                                                                              |
| Molecular Weight  | 244.05 g/mol                                           |                                                                                                                                                                                                      |
| Appearance        | Pale yellow solid                                      |                                                                                                                                                                                                      |
| pKa (Predicted)   | ~4.5-5.5 (Isoquinoline N),<br>~3.5-4.5 (8-amino group) | Predicted based on isoquinoline (pKa 5.14) and aniline derivatives. The bromine atom is electron-withdrawing, which is expected to decrease the basicity of both nitrogen atoms. <a href="#">[2]</a> |
| logP (Predicted)  | ~2.5 - 3.0                                             | Predicted value; indicates moderate lipophilicity.                                                                                                                                                   |

The predicted pKa values suggest that **4-Bromoisoquinolin-8-amine** is a weak base.[\[2\]](#)[\[3\]](#) It will become protonated and form salts in strongly acidic conditions, which typically increases aqueous solubility. Its moderate predicted logP value points towards a balance of hydrophilic and lipophilic character, consistent with observed solubility in polar organic solvents.

## Solubility Profile

Direct quantitative solubility data for **4-Bromoisoquinolin-8-amine** is not extensively published. However, based on its structural properties and information from chemical suppliers, a qualitative and semi-quantitative profile can be established.

Table 2: Solubility of **4-Bromoisoquinolin-8-amine** in Common Laboratory Solvents

| Solvent                                 | Type                  | Expected Solubility   | Rationale & Citation                                                                                                                                   |
|-----------------------------------------|-----------------------|-----------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------|
| Water                                   | Aqueous, Polar Protic | Low / Poor            | The large, hydrophobic brominated aromatic core outweighs the hydrophilic contributions of the two nitrogen atoms.                                     |
| Phosphate-Buffered Saline (PBS, pH 7.4) | Aqueous Buffer        | Low / Poor            | At physiological pH, the compound will be predominantly in its neutral, less soluble form.                                                             |
| Dimethyl Sulfoxide (DMSO)               | Polar Aprotic         | High / Freely Soluble | A strong polar aprotic solvent capable of disrupting crystal lattice energy and forming favorable interactions.                                        |
| Acetonitrile (ACN)                      | Polar Aprotic         | Soluble               | A common polar organic solvent suitable for this compound.                                                                                             |
| Ethanol (EtOH) / Methanol (MeOH)        | Polar Protic          | Moderately Soluble    | The alkyl chain of the alcohol provides some non-polar character, while the hydroxyl group can hydrogen bond with the amine and isoquinoline nitrogen. |
| Chloroform (CHCl <sub>3</sub> )         | Non-polar             | Soluble               | The parent 4-Bromoisoquinoline is                                                                                                                      |

soluble in chloroform.

[4]

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## Experimental Determination of Solubility

To move beyond qualitative estimates, empirical determination is essential. The two most common methods in a drug discovery setting are for determining equilibrium and kinetic solubility.

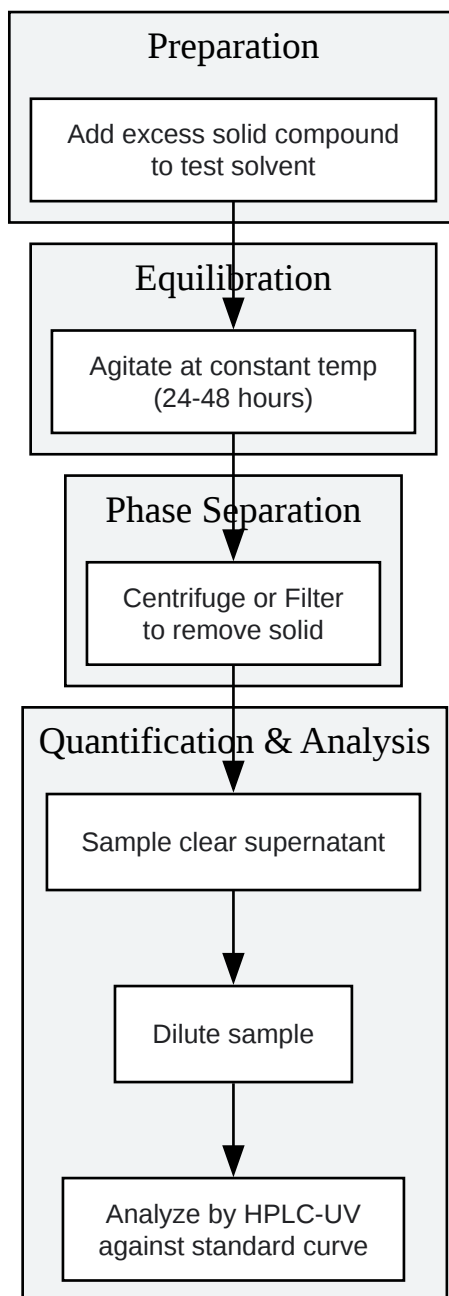
### Protocol for Equilibrium Solubility Determination (Shake-Flask Method)

This method is the gold standard for determining the thermodynamic equilibrium solubility of a compound in a given solvent.[5] It measures the concentration of a saturated solution after a sufficient equilibration period.

Methodology:

- **Preparation:** Add an excess amount of solid **4-Bromoisoquinolin-8-amine** to a known volume of the test solvent (e.g., pH 7.4 PBS) in a glass vial. The excess solid is crucial to ensure a saturated solution is achieved.
- **Equilibration:** Seal the vial and agitate it at a constant temperature (e.g., 25°C or 37°C) using a mechanical shaker or rotator for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. Separate the undissolved solid from the saturated solution via centrifugation (e.g., 15,000 rpm for 15 minutes) or filtration using a low-binding filter (e.g., 0.22 µm PVDF). This step is critical to avoid aspirating solid particles, which would artificially inflate the measured concentration.
- **Quantification:** Carefully take an aliquot of the clear supernatant. Dilute it with a suitable solvent (e.g., Acetonitrile/Water mixture) to a concentration within the linear range of the analytical method.

- Analysis: Analyze the concentration of the diluted sample using a validated HPLC-UV method against a standard curve prepared with known concentrations of the compound.



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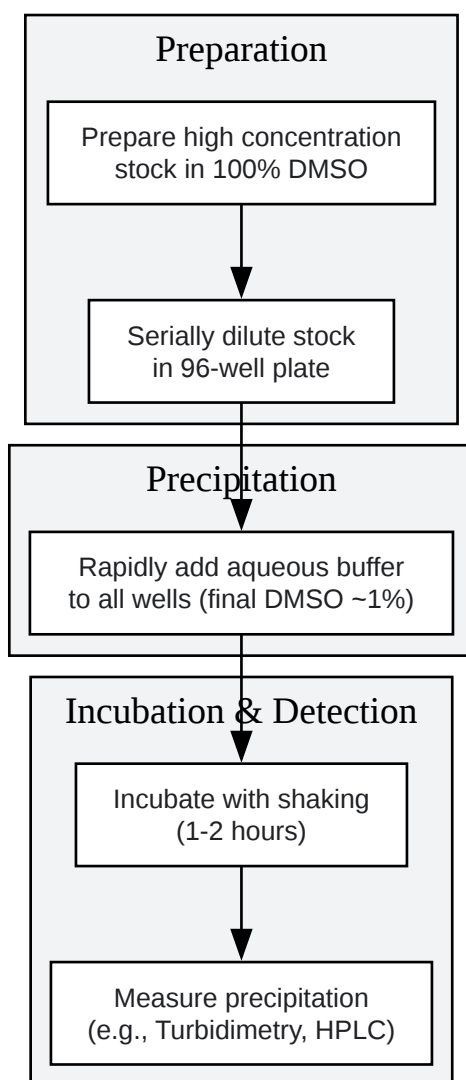
Caption: Workflow for Equilibrium Solubility Determination.

## Protocol for Kinetic Solubility Determination

Kinetic solubility measures the concentration at which a compound precipitates when an aqueous buffer is added to a DMSO stock solution. This high-throughput method mimics the conditions of many biological assays and is valuable for early-stage discovery.<sup>[1]</sup>

#### Methodology:

- **Stock Solution:** Prepare a high-concentration stock solution of **4-Bromoisoquinolin-8-amine** in 100% DMSO (e.g., 20 mM).
- **Serial Dilution:** In a 96-well plate, perform serial dilutions of the DMSO stock solution with pure DMSO to create a range of concentrations.
- **Precipitation Induction:** Rapidly add the aqueous buffer (e.g., PBS, pH 7.4) to all wells, including a DMSO-only control. The final DMSO concentration should be low and consistent across all wells (typically  $\leq 1-2\%$ ) to minimize its co-solvent effect.
- **Incubation:** Seal the plate and shake at room temperature for a short, defined period (e.g., 1-2 hours).
- **Detection:** Measure the amount of precipitate formed. This can be done visually, by turbidimetry (nephelometry) using a plate reader, or by analyzing the concentration remaining in solution after filtration/centrifugation via HPLC or UV-Vis spectroscopy.
- **Determination:** The kinetic solubility is defined as the highest concentration at which no significant precipitation is detected compared to the control.



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Caption: Workflow for Kinetic Solubility Determination.

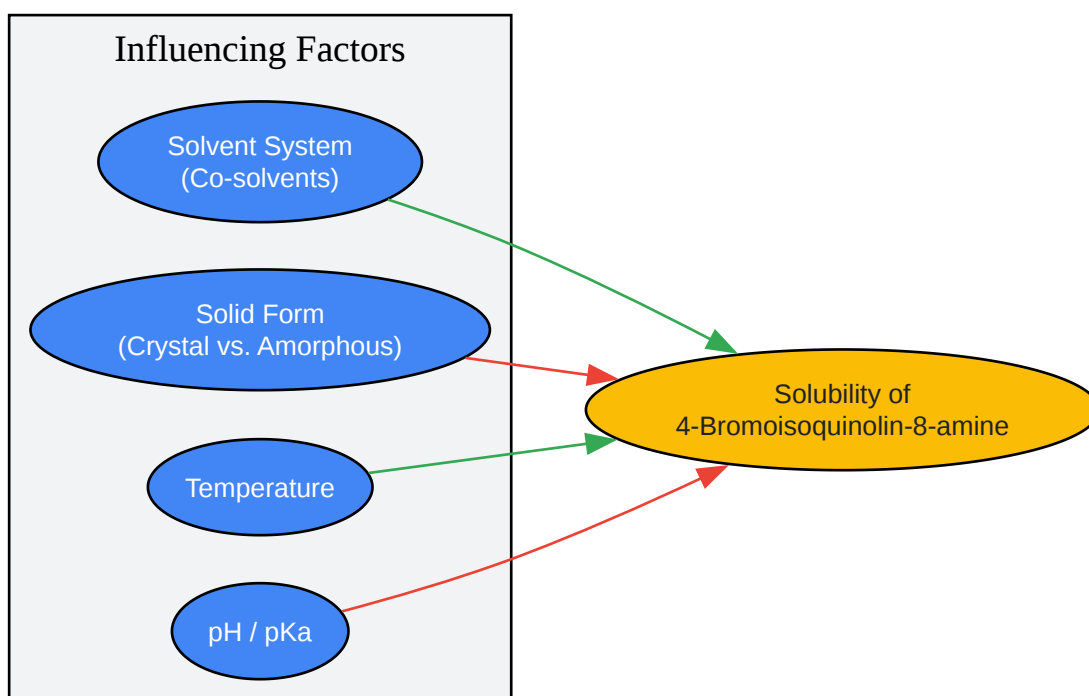
## Factors Influencing Solubility and Enhancement Strategies

Several factors can be manipulated to improve the solubility of **4-Bromoisoquinolin-8-amine**. Understanding these provides a rational basis for formulation and experimental design.

- **pH and Salt Formation:** As a weak base, the compound's aqueous solubility is highly pH-dependent. In acidic conditions ( $\text{pH} < \text{pKa}$ ), the nitrogen atoms become protonated, forming

a more soluble salt. Therefore, using acidic buffers or performing salt screening with various pharmaceutically acceptable acids (e.g., HCl, mesylate, tartrate) is a primary strategy for enhancing aqueous solubility.

- **Co-solvents:** The use of water-miscible organic solvents like ethanol, propylene glycol, or PEG 400 can significantly increase solubility. However, the concentration of co-solvents must be carefully controlled, especially in biological assays where they may exhibit toxicity.
- **Solid Form:** The compound may exist in different crystalline forms (polymorphs) or as an amorphous solid. Amorphous forms are thermodynamically less stable and typically exhibit higher apparent solubility and faster dissolution rates than their crystalline counterparts.



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Caption: Key factors influencing the solubility of the target compound.

## Conclusion

**4-Bromoisoquinolin-8-amine** is a key synthetic intermediate whose utility is closely tied to its solubility characteristics. While exhibiting poor solubility in aqueous media, it is readily soluble in polar aprotic solvents like DMSO and acetonitrile. This guide has provided a detailed

physicochemical profile and robust, practical protocols for the quantitative measurement of both its equilibrium and kinetic solubility. For researchers in drug discovery and chemical synthesis, a thorough understanding and empirical determination of this property are not merely procedural but are foundational to the success of their work, enabling rational experimental design, reliable biological data, and informed formulation strategies.

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